



Technical Guide: Certificate of Analysis for Lamotrigine-13C,d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical specifications and methodologies related to **Lamotrigine-13C,d3**, a stable isotope-labeled internal standard crucial for the accurate quantification of the antiepileptic drug lamotrigine. The information presented is a synthesis of data from commercially available sources and relevant scientific literature, designed to support research and drug development activities.

Product Identification and Specifications

Lamotrigine-13C,d3 is a stable isotope-labeled analog of lamotrigine, primarily utilized as an internal standard in quantitative analysis by mass spectrometry to enhance analytical precision. [1] The incorporation of three carbon-13 atoms and three deuterium atoms results in a mass shift that allows for its differentiation from the unlabeled parent drug.

Table 1: General Product Information



Parameter	Value	
Chemical Name	6-(2,3-dichloro-4,5,6-trideuteriophenyl)-(3,5,6-13C3)1,2,4-triazine-3,5-diamine	
Molecular Formula	13C3C6H4D3Cl2N5	
Molecular Weight	262.09 g/mol [2]	
CAS Number	1246815-13-3[2]	
Appearance	White to off-white solid	
Storage	-20°C[2]	

Table 2: Quality Control Specifications

Test	Specification	Method
Chromatographic Purity	>95%[2]	High-Performance Liquid Chromatography (HPLC)
Isotopic Enrichment	>95%	Mass Spectrometry
Identity	Conforms to structure	¹ H-NMR, Mass Spectrometry

Experimental Protocols Identity Confirmation by Mass Spectrometry and NMR

The identity of **Lamotrigine-13C,d3** is confirmed by mass spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy.

- Mass Spectrometry: Analysis is performed to confirm the molecular weight and isotopic distribution. The mass spectrum should show a clear peak corresponding to the molecular ion of Lamotrigine-13C,d3.
- ¹H-NMR Spectroscopy: The proton NMR spectrum is used to confirm the molecular structure. The spectrum is expected to be consistent with the structure of lamotrigine, with consideration for the deuterium-labeled positions.



Purity Determination by High-Performance Liquid Chromatography (HPLC)

The chromatographic purity of **Lamotrigine-13C,d3** is determined using a reversed-phase HPLC method.

- Column: C18, 4.6 x 150 mm, 5 μm
- Mobile Phase: A gradient of acetonitrile and a buffer (e.g., 0.1% formic acid in water).
- Flow Rate: 1.0 mL/min
- Detection: UV at an appropriate wavelength (e.g., 280 nm).
- Injection Volume: 10 μL
- Procedure: A solution of Lamotrigine-13C,d3 is prepared in a suitable solvent (e.g., methanol) and injected into the HPLC system. The peak area of the main component is compared to the total area of all peaks to calculate the purity.

Application in Bioanalysis by LC-MS/MS

Lamotrigine-13C,d3 is widely used as an internal standard for the quantification of lamotrigine in biological matrices such as plasma. A typical experimental workflow is described below.

- Sample Preparation (Solid-Phase Extraction):
 - Plasma samples are thawed and vortexed.
 - An aliquot of plasma is mixed with the Lamotrigine-13C,d3 internal standard solution.
 - The sample is loaded onto a pre-conditioned solid-phase extraction (SPE) cartridge.
 - The cartridge is washed to remove interferences.
 - The analyte and internal standard are eluted with an appropriate solvent.



- The eluate is evaporated to dryness and reconstituted in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Conditions:
 - Chromatographic Separation:
 - Column: A suitable reversed-phase column (e.g., C18 or C8).
 - Mobile Phase: A gradient of acetonitrile and an aqueous buffer (e.g., 5 mM ammonium formate).
 - Flow Rate: 0.5 mL/min.
 - Mass Spectrometric Detection:
 - Ionization: Electrospray ionization (ESI) in positive mode.
 - Detection: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Lamotrigine: m/z 256.1 → 211.3
 - **Lamotrigine-13C,d3**: m/z 262.1 → 217.2

Visualizations

Chemical Structure

The chemical structure of **Lamotrigine-13C,d3** is presented below, highlighting the positions of the isotopic labels.





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References

- 1. Lamotrigine-13C,d3 | Benchchem [benchchem.com]
- 2. Lamotrigine-13C,d3 | C9H7Cl2N5 | CID 119058059 PubChem [pubchem.ncbi.nlm.nih.gov]
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